

The Phased-Out Solvent: A Retrospective on HCFC-225da for Precision Cleaning

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Compound of Interest

Compound Name: 1,2-Dichloro-1,1,3,3,3-pentafluoropropane

Cat. No.: B1293494

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ATTENTION: The production and import of HCFC-225da (also known by its trade name AK-225), a once common solvent for cleaning precision optics and electronics, have been phased out in the United States since January 1, 2015. This action was taken under the Montreal Protocol and the U.S. Clean Air Act due to its classification as a Class II ozone-depleting substance.^{[1][2][3][4]} While existing stockpiles may still be in use, this document serves as a historical reference and a guide to understanding its past applications and to highlight modern, environmentally compliant alternatives. Researchers, scientists, and professionals are strongly advised to select from the currently available and approved cleaning agents.

Historical Context and Properties of HCFC-225da

HCFC-225da, a mixture of two isomers (HCFC-225ca and HCFC-225cb), was favored for its strong cleaning efficacy, non-flammability, rapid evaporation, and good material compatibility.^{[1][4]} It was particularly effective in vapor degreasing processes for removing a wide range of contaminants from delicate surfaces.^[2]

Physicochemical Properties of HCFC-225da (AK-225) and Modern Alternatives

The following table summarizes the key properties of HCFC-225da and compares them with several modern, environmentally friendly alternatives. This data is crucial for understanding the

performance characteristics that made HCFC-225da a preferred choice and for selecting a suitable replacement.

Property	HCFC-225da (AK-225)	MicroCare HDS	Vertrel™ SDG	HFE-7100
Chemical Composition	Dichloropentafluoropropane	HFC/HFO Blend	HFC/t-DCE Blend	Hydrofluoroether
Boiling Point (°C)	54 - 56[5][6]	37[7][8]	47	61[9]
Density (g/cm³ @ 25°C)	1.55 - 1.56[10][11]	1.32[7][8]	1.27	1.52
Surface Tension (dynes/cm)	16.2 - 16.9[10][11]	19[7][8]	21.1	13.6
Vapor Pressure (mmHg @ 25°C)	265 - 284[10][11]	497[7][8]	316	202
Kauri-Butanol (Kb) Value	~30[10]	48 (est)[7][8]	95[12][13]	Not Available
Ozone Depletion Potential (ODP)	0.025 - 0.033[1]	0[7][8]	0[13]	0[14][15]
Global Warming Potential (GWP)	~530[10]	Low[7][8]	Low[13]	297[9]
Flash Point	None[5][6]	None[7][8]	None[12][13]	None[14]

Historical Experimental Protocols

The following protocols describe the application of HCFC-225da in cleaning precision optics and electronics. These are provided for informational and historical purposes only.

Protocol 1: Vapor Degreasing of Precision Optics (Historical)

Objective: To remove fingerprints, oils, and other organic residues from optical components such as lenses and mirrors using HCFC-225da in a vapor degreaser.

Materials:

- Vapor degreaser
- HCFC-225da (AK-225) solvent
- Fixtures for holding optical components
- Personal Protective Equipment (PPE): safety glasses, gloves

Methodology:

- **Preparation:** Ensure the vapor degreaser is clean and charged with fresh or distilled HCFC-225da. Turn on the sump heater to bring the solvent to a boil and establish a stable vapor zone. The cooling coils should be operational to condense the solvent vapors.
- **Loading:** Securely place the optical components in a suitable fixture to avoid scratching and ensure all surfaces are exposed.
- **Vapor Cleaning:** Slowly lower the fixture with the optics into the vapor zone above the boiling sump. The hot solvent vapor will condense on the cooler surface of the optics, dissolving contaminants. This cleaning action continues until the temperature of the optics equilibrates with the vapor temperature.
- **Rinse (Optional):** For heavily soiled components, an immersion rinse in the clean solvent sump can be performed after the initial vapor cleaning.
- **Final Vapor Rinse and Drying:** Raise the fixture back into the vapor zone for a final rinse with pure, condensed solvent.
- **Removal:** Slowly lift the fixture out of the vapor zone and allow the optics to dry completely before removal from the degreaser. The components should be visually inspected for cleanliness.

Protocol 2: Manual Cleaning of Electronic Assemblies (Historical)

Objective: To remove flux residues and other contaminants from printed circuit boards (PCBs) and other electronic components using HCFC-225da.

Materials:

- HCFC-225da (AK-225) solvent
- Beakers or trays for immersion
- Soft-bristle brushes
- Lint-free wipes
- Fume hood or well-ventilated area
- Personal Protective Equipment (PPE): safety glasses, gloves

Methodology:

- Preparation: Work in a well-ventilated area, preferably under a fume hood. Pour a sufficient amount of HCFC-225da into a clean beaker or tray.
- Immersion and Brushing: Immerse the electronic assembly into the solvent. Use a soft-bristle brush to gently scrub areas with flux residue or other contaminants.
- Rinsing: Rinse the assembly with fresh, clean HCFC-225da to remove loosened contaminants and residual solvent.
- Drying: Allow the assembly to air dry completely in the ventilated area. Alternatively, use a lint-free wipe to gently blot excess solvent.
- Inspection: Visually inspect the assembly under magnification to ensure all residues have been removed.

Material Compatibility

HCFC-225da exhibited good compatibility with a wide range of materials commonly found in precision optics and electronics, including most metals, glass, and many plastics and

elastomers. However, compatibility testing was always recommended for specific applications, especially with sensitive polymers.

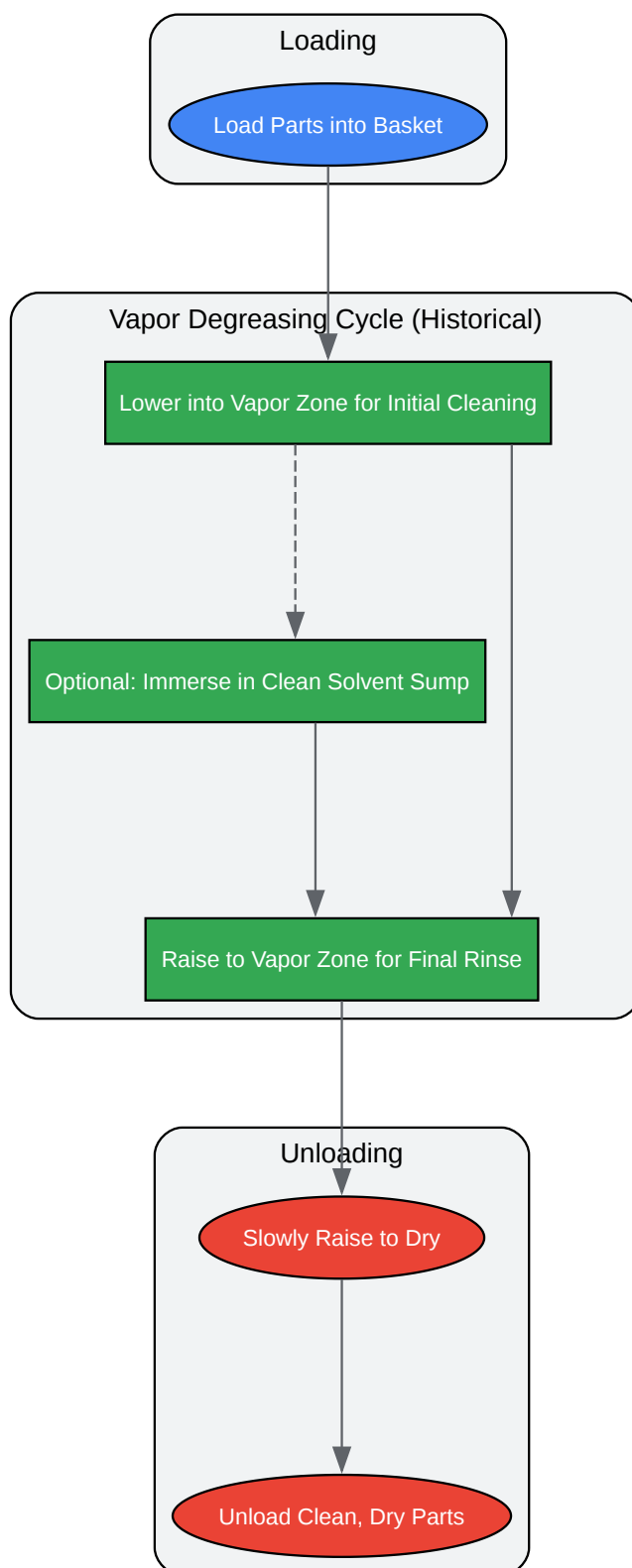
Modern Alternatives and Selection

Given the phase-out of HCFC-225da, a variety of effective and environmentally friendly alternatives are now available. These include hydrofluoroethers (HFEs), hydrofluorocarbons (HFCs), and proprietary solvent blends. When selecting a replacement, it is essential to consider the following factors:

- **Cleaning Performance:** The solvent's ability to remove the specific contaminants of concern.
- **Material Compatibility:** Ensuring the solvent will not damage the components being cleaned.
- **Environmental Profile:** Low or zero ODP and low GWP are critical.
- **Safety:** Non-flammability and low toxicity are important for worker safety.
- **Process Integration:** The ability to be used in existing equipment, such as vapor degreasers, with minimal modification.

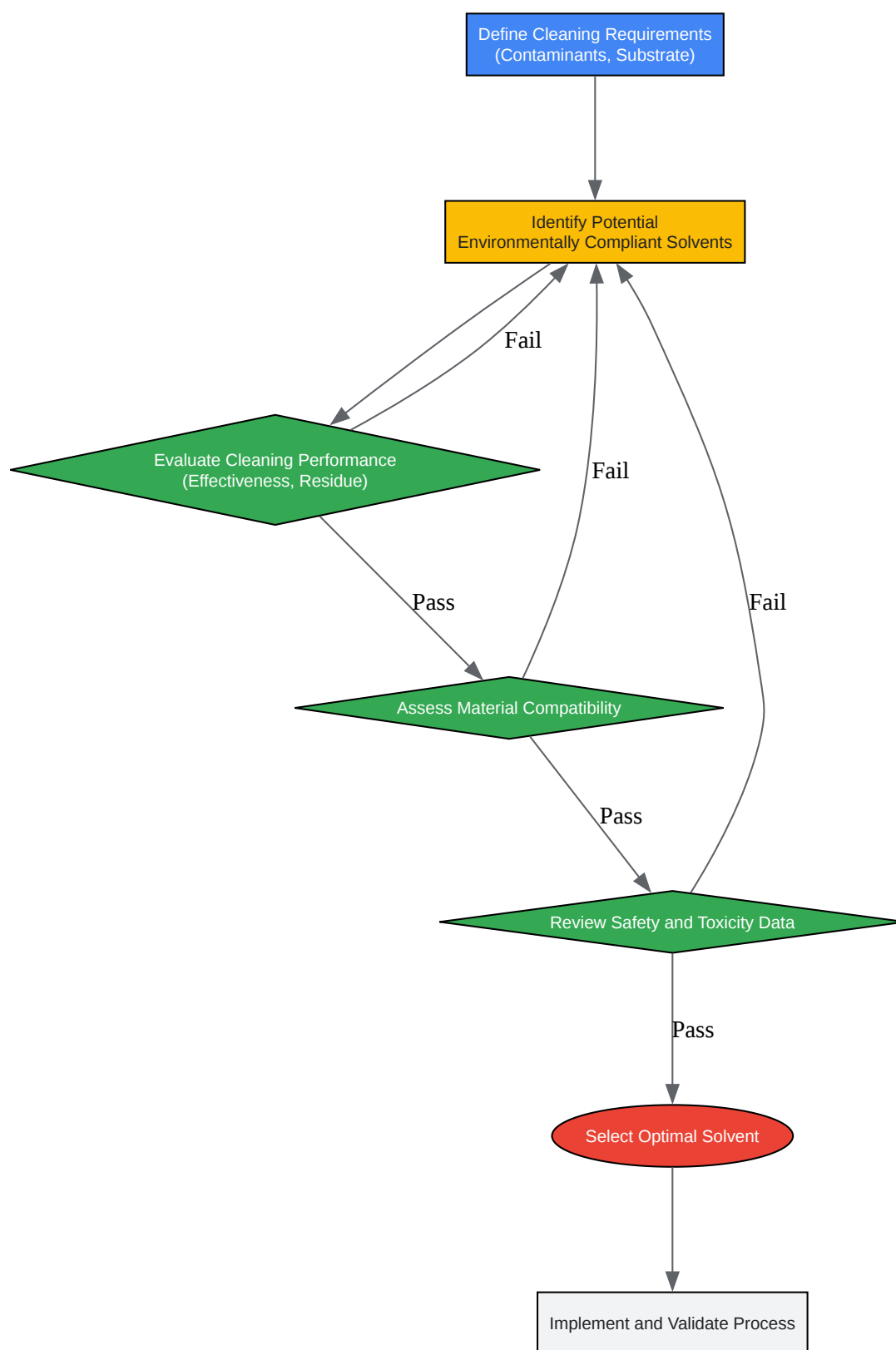
Visualizing the Workflow

The following diagrams illustrate the historical cleaning workflow using a vapor degreaser and a logical process for selecting a modern, compliant cleaning solvent.



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Historical Vapor Degreasing Workflow



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Modern Solvent Selection Process

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